

Peroxynitric Acid: A Critical Reservoir for Atmospheric HOx and NOx Radicals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Peroxynitric acid

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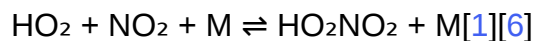
Introduction

Peroxynitric acid (HO_2NO_2), also known as PNA, is a significant, albeit transient, molecule in atmospheric chemistry. Formed from the association of hydroperoxyl radicals (HO_2) and nitrogen dioxide (NO_2), it serves as a crucial reservoir for both HOx ($\text{OH} + \text{HO}_2$) and NOx ($\text{NO} + \text{NO}_2$) radical families.^{[1][2]} These radicals are central to the chemical processes that govern the formation and depletion of tropospheric ozone and the overall oxidative capacity of the atmosphere.^{[1][3]} This technical guide provides a comprehensive overview of the formation, decomposition, and atmospheric significance of **peroxynitric acid**, with a focus on quantitative data and experimental methodologies.

The Dual Role of Peroxynitric Acid: A Reservoir for HOx and NOx

Peroxynitric acid's importance lies in its ability to sequester highly reactive HO_2 and NO_2 radicals, transporting them to different atmospheric regions before releasing them. This reservoir effect is particularly significant in the cold upper troposphere and lower stratosphere, where the thermal decomposition of PNA is slow, allowing for long-range transport.^{[4][5]} The balance between the formation and loss of PNA directly influences the concentrations of HOx and NOx, thereby impacting ozone production and the lifetimes of various atmospheric pollutants.^[1]

The primary formation pathway for **peroxynitric acid** is the termolecular association reaction of the hydroperoxyl radical (HO_2) with nitrogen dioxide (NO_2):



where M is a third body, such as N_2 or O_2 , that stabilizes the newly formed HO_2NO_2 molecule.

The principal atmospheric loss processes for **peroxynitric acid** include:

- Thermal Decomposition: The reverse of the formation reaction, this is a significant loss pathway, particularly at the higher temperatures found in the lower troposphere.
- Photodissociation: PNA can be broken down by ultraviolet and visible/near-infrared radiation.
- Reaction with the Hydroxyl Radical (OH): This reaction represents a sink for both PNA and the highly reactive OH radical.

The lifetime of **peroxynitric acid** is highly dependent on altitude and temperature, ranging from hours in the warmer lower troposphere to days or even weeks in the colder upper troposphere and lower stratosphere.

Quantitative Data: Kinetics and Thermodynamics

The following tables summarize key quantitative data related to the formation and decomposition of **peroxynitric acid**, compiled from various experimental studies.

Table 1: Formation and Thermal Decomposition Rate Constants for HO_2NO_2

| Reaction | Rate Constant (k) | Temperature (K) | Pressure (Torr) | Reference |
|---|---|-----------------|----------------------------|-----------|
| $\text{HO}_2 + \text{NO}_2 + \text{M} \rightarrow \text{HO}_2\text{NO}_2 + \text{M}$ (Formation) | $(1.56 \pm 0.05) \times 10^{-12} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$ (in dry air) | 298 | 760 (1 atm) | [7] |
| $\text{HO}_2\text{NO}_2 + \text{M} \rightarrow \text{HO}_2 + \text{NO}_2 + \text{M}$ (Decomposition) | Varies with temperature and pressure. See Arrhenius parameters in Table 2. | 331 - 350 | 25 and 50 (N_2) | [4][5][8] |
| $\text{HOONO}_2 (\text{aq}) \rightarrow \text{HO}_2 + \text{NO}_2$ (Aqueous Decomposition) | $k = (5.27 \pm 0.15) \times 10^{17} \text{ s}^{-1} \exp(-110.1 \pm 1.3 \text{ kJ mol}^{-1}/RT)$ | 278 - 298 | N/A | [9] |

Table 2: Thermodynamic Data for **Peroxynitric Acid**

| Parameter | Value | Reference |
|--|---------------------------------------|--------------|
| Standard Enthalpy of Formation ($\Delta_f H^\circ_{298} \text{ K}$) | $-12.6 \pm 1.0 \text{ kcal mol}^{-1}$ | [2][4][5][8] |
| Standard Enthalpy of Reaction ($\Delta_r H^\circ_{298} \text{ K}$) for $\text{HO}_2 + \text{NO}_2 \rightleftharpoons \text{HO}_2\text{NO}_2$ | $-24.0 \pm 0.5 \text{ kcal mol}^{-1}$ | [4][5][8] |
| Standard Heat of Formation of $\text{HOONO}_2(\text{aq})$ at 25 °C | $-111 \pm 2 \text{ kJ mol}^{-1}$ | [9] |
| Henry's Law Constant at 25 °C | $12600 \pm 4700 \text{ M atm}^{-1}$ | [9] |

Experimental Protocols

The characterization of **peroxynitric acid**'s atmospheric role relies on sophisticated experimental techniques for its synthesis, detection, and the measurement of its reaction kinetics.

Synthesis of Peroxynitric Acid

A common laboratory method for the synthesis of PNA involves the reaction of hydrogen peroxide (H_2O_2) with nitric acid (HNO_3) or dinitrogen pentoxide (N_2O_5). A newer gas-phase synthesis has also been developed, which includes a purification step to remove impurities.^[3]

Detection of Peroxynitric Acid

Chemical Ionization Mass Spectrometry (CIMS): This is a highly sensitive and selective method for the in-situ measurement of atmospheric PNA.^{[1][10]} The technique utilizes a reagent ion, such as CF_3O^- or I^- , which reacts with PNA to form a product ion that is then detected by a mass spectrometer.^{[1][11]}

- Experimental Workflow for CIMS Detection:
 - Ambient air is drawn into a flow tube reactor.
 - A reagent ion (e.g., I^-) is introduced into the flow tube.
 - The reagent ion reacts with PNA to form a specific product ion (e.g., $\text{I}\cdot\text{HO}_2\text{NO}_2^-$).
 - The ions are sampled into a mass spectrometer for detection and quantification.

Kinetic Studies

Laser Flash Photolysis - Laser-Induced Fluorescence (LFP-LIF): This technique is used to measure the rate coefficients of reactions involving radicals like OH.

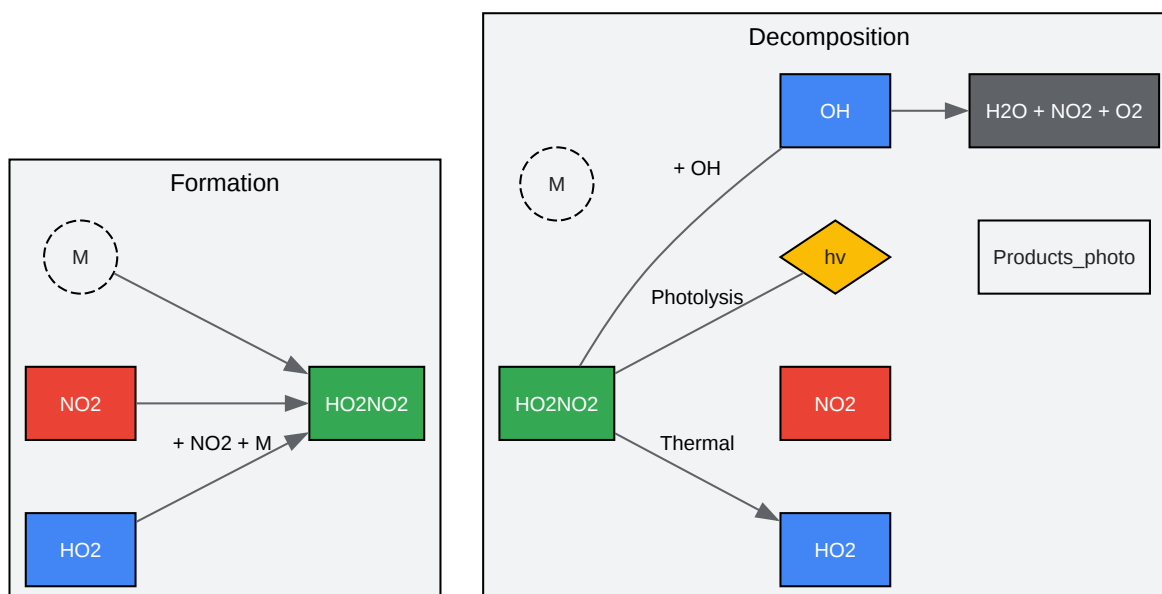
- Experimental Protocol for OH + HO_2NO_2 Reaction Kinetics:
 - A gaseous mixture containing a precursor for OH radicals (e.g., O_3 in the presence of water vapor) and a known concentration of HO_2NO_2 is prepared in a reaction cell.
 - A pulsed laser (the "photolysis" laser) is used to generate OH radicals.

- A second laser (the "probe" laser) is tuned to an absorption line of the OH radical, causing it to fluoresce.
- The fluorescence signal is detected by a photomultiplier tube. The decay of the fluorescence signal over time is monitored to determine the rate of the reaction between OH and HO₂NO₂.^[7]

Flow Tube Reactors: These are used to study the kinetics of gas-phase reactions under controlled conditions of temperature, pressure, and reactant concentrations. For PNA thermal decomposition studies, a known concentration of PNA is passed through a heated flow tube, and the concentrations of the reactants and products are monitored at the exit.^[4]

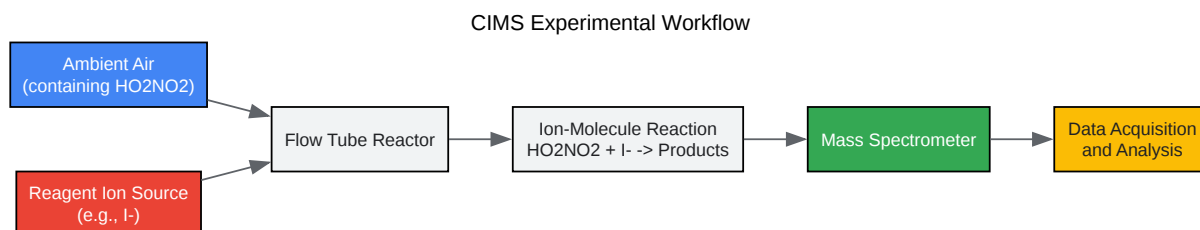
Visualizations: Chemical Pathways and Experimental Setups

The following diagrams, generated using the DOT language, illustrate key processes related to peroxyntic acid.



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Caption: Formation and decomposition pathways of **peroxynitric acid**.



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Caption: Workflow for the detection of **peroxynitric acid** using CIMS.

Conclusion

Peroxynitric acid plays a pivotal, though complex, role in atmospheric chemistry by acting as a temporary reservoir for the key radical species HO_x and NO_x. Its formation and decomposition are intricately linked to temperature, pressure, and solar radiation, making its impact on atmospheric composition highly variable in space and time. Understanding the kinetics and thermodynamics of PNA is essential for accurately modeling tropospheric ozone production and the overall oxidative capacity of the atmosphere. The experimental techniques outlined in this guide are crucial for obtaining the high-quality data needed to refine these models and improve our predictive capabilities regarding air quality and climate. The continued investigation into the chemistry of **peroxynitric acid** will undoubtedly yield further insights into the intricate workings of our atmosphere.

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- To cite this document: BenchChem. [Peroxynitric Acid: A Critical Reservoir for Atmospheric HO_x and NO_x Radicals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219953#peroxynitric-acid-as-a-reservoir-for-hox-and-nox-radicals>]

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